

# molecular weight of (E)-Oct-2-enal-d2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (E)-Oct-2-enal-d2

Cat. No.: B15562528

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An in-depth analysis of the molecular weight of **(E)-Oct-2-enal-d2** is crucial for researchers in various fields, including metabolism studies, tracer experiments, and mass spectrometry-based applications. This document provides a concise technical overview of its determination.

## Data Presentation: Molecular Weight

The molecular weight of **(E)-Oct-2-enal-d2** is calculated based on the molecular formula of the parent compound, (E)-Oct-2-enal, and the atomic mass of deuterium. The molecular formula for (E)-Oct-2-enal is  $C_8H_{14}O$ .<sup>[1][2][3][4]</sup> In the deuterated version, two hydrogen atoms (protium) are replaced by two deuterium atoms. The atomic weight of deuterium is approximately 2.014 atomic mass units (amu).<sup>[5]</sup>

The table below summarizes the key quantitative data.

Compound	Molecular Formula	Average Molecular Weight ( g/mol )	Monoisotopic Mass (Da)
(E)-Oct-2-enal	$C_8H_{14}O$	126.20	126.1045
(E)-Oct-2-enal-d2	$C_8H_{12}D_2O$	128.21	128.1170

## Experimental Protocols

The determination of the molecular weight of **(E)-Oct-2-enal-d2** is a theoretical calculation based on established atomic weights. As such, no experimental protocols are applicable for

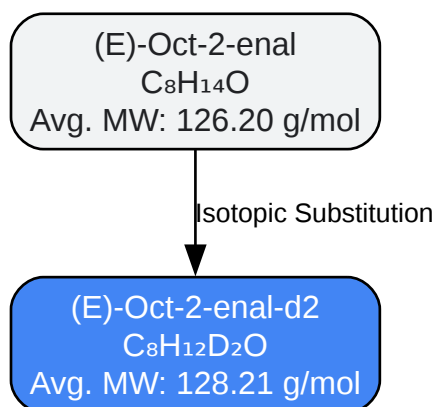
this calculation. The value would be confirmed experimentally using techniques such as mass spectrometry.

## Signaling Pathways

Signaling pathways are not relevant to the determination of the molecular weight of a chemical compound.

## Visualization of Isotopic Relationship

The following diagram illustrates the relationship between (E)-Oct-2-enal and its deuterated isotopologue, **(E)-Oct-2-enal-d2**.



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Isotopic relationship between (E)-Oct-2-enal and **(E)-Oct-2-enal-d2**.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)